

# Personal protective equipment for handling CC-885-CH2-Peg1-NH-CH3

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## Compound of Interest

Compound Name: CC-885-CH2-Peg1-NH-CH3

Cat. No.: B15605986

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## Essential Safety and Handling Guide for CC-885-CH2-Peg1-NH-CH3

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, use, and disposal of **CC-885-CH2-Peg1-NH-CH3**, a neoDegrader compound used in the synthesis of Antibody neoDegrader Conjugates (AnDC).<sup>[1][2][3][4]</sup> Adherence to these procedures is essential to ensure personal safety and maintain the integrity of your research.

## Hazard Identification and Personal Protective Equipment (PPE)

**CC-885-CH2-Peg1-NH-CH3** is classified with several hazards requiring stringent safety measures.<sup>[5]</sup> The compound is harmful if swallowed, causes skin irritation, leads to serious eye irritation, and may cause respiratory irritation.<sup>[5]</sup>

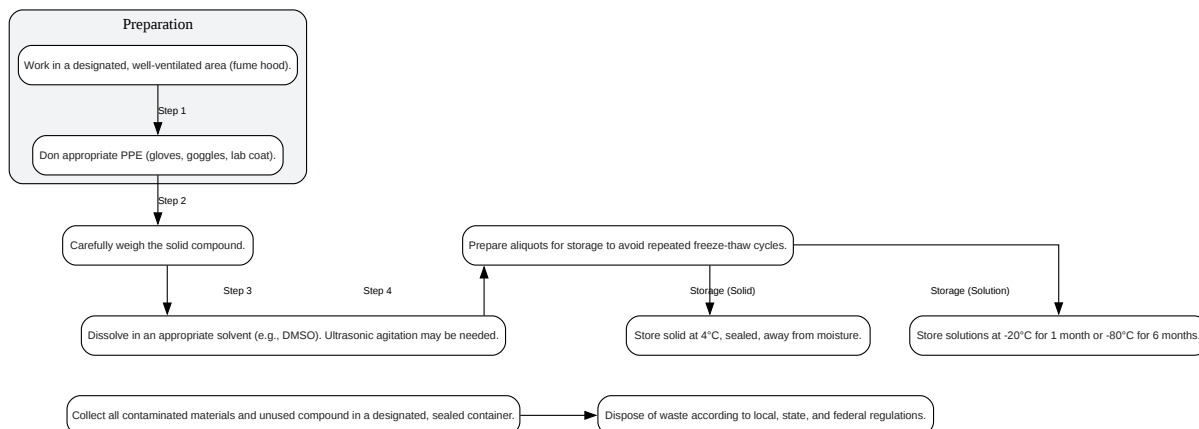
Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Minimum Requirement	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). A full-face shield may be necessary for splash hazards.[6][7]
Skin Protection	Chemical-resistant gloves, Lab coat or coveralls	Handle with nitrile, neoprene, or PVC gloves.[8] Inspect gloves prior to use and use proper removal technique.[6] Wear a lab coat or chemical-resistant coveralls.[7][8][9]
Respiratory Protection	Use in a well-ventilated area. Respirator may be required.	Work in a chemical fume hood. [5] If dust or aerosols are generated, use a NIOSH-approved N95 (US) or P1 (EN 143) dust mask or a respirator with appropriate cartridges.[6]

## Safe Handling and Operational Protocol

Strict adherence to the following procedures is mandatory when working with **CC-885-CH2-Peg1-NH-CH3**.

Experimental Workflow for Handling **CC-885-CH2-Peg1-NH-CH3**



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**Caption:** Standard Operating Procedure for **CC-885-CH2-Peg1-NH-CH3**.

#### Detailed Methodologies:

- Preparation: Always work within a certified chemical fume hood to avoid inhalation of dust or vapors.[5] Before handling the compound, ensure all required PPE is correctly worn.
- Weighing and Dissolution:
  - To prevent inhalation, avoid creating dust when weighing the solid material.[5]

- For dissolution, common solvents include DMSO.<sup>[10]</sup> For a stock solution, dissolve in fresh DMSO; ultrasonic agitation may be necessary for complete dissolution.<sup>[2][10]</sup>
- For in vivo studies, a common vehicle is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.<sup>[2]</sup>
- Storage:
  - Solid Form: Store the compound at 4°C in a tightly sealed container, protected from moisture.<sup>[2]</sup>
  - In Solution: For short-term storage (up to one week), aliquots can be kept at 4°C.<sup>[10]</sup> For longer-term storage, store solutions at -20°C for up to one month or at -80°C for up to six months.<sup>[5]</sup> It is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.<sup>[10]</sup>

## Emergency Procedures and Disposal

Table 2: Emergency Response and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][6]

#### Spill and Disposal Plan:

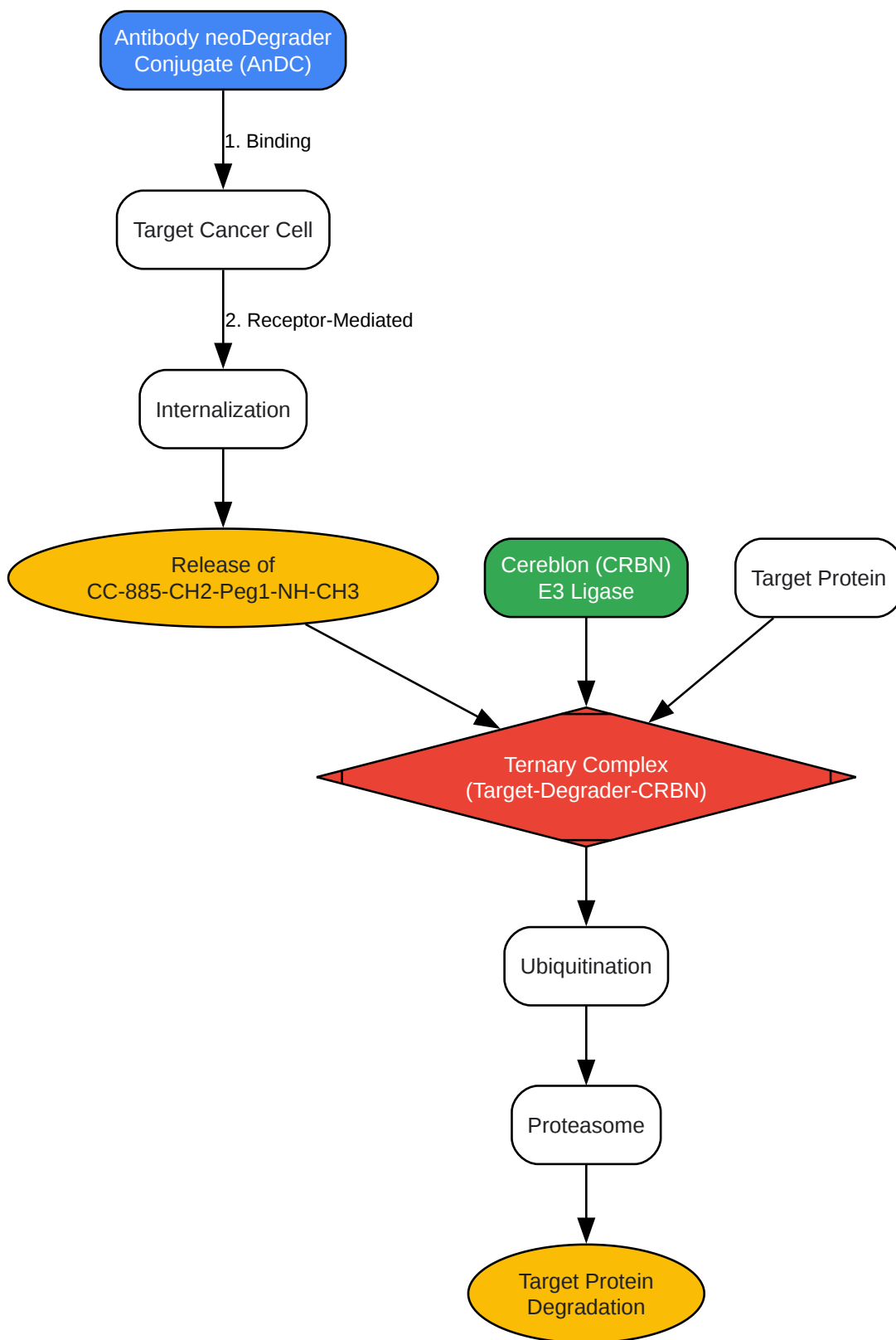
In the event of a spill, evacuate the area and ensure adequate ventilation.[5] Wearing full PPE, absorb the spill with an inert material such as diatomite or universal binders.[5] Decontaminate the surface by scrubbing with alcohol.[5]

All waste, including the absorbent material, contaminated PPE, and any unused compound, must be collected in a suitable, sealed container.[5][6] Disposal must be carried out in accordance with all applicable local, state, and federal regulations for hazardous chemical waste.[5]

## Compound Signaling Pathway

**CC-885-CH2-Peg1-NH-CH3** is a component used in the creation of Antibody neoDegrader Conjugates (AnDC). The core molecule, CC-885, is a cereblon (CRBN) E3 ligase modulator. [11][12] These conjugates work by linking the toxic molecule to an antibody that targets specific

cancer cells. Once inside the cell, the compound can induce the degradation of target proteins through the E3 ubiquitin ligase pathway.[1][2][13]



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**Caption:** AnDC mechanism of action via E3 ubiquitin ligase pathway.

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